

# Unraveling the Molecular Architecture of Vogeloside: A Technical Guide

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## Compound of Interest

Compound Name: Vogeloside

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This technical guide provides a comprehensive overview of the elucidation of the chemical structure of **Vogeloside**, a secoiridoid glucoside isolated from the plant *Anthocleista vogelii*. This document details the spectroscopic evidence and experimental methodologies that have been instrumental in defining its molecular framework, offering valuable insights for researchers in natural product chemistry, pharmacology, and drug discovery.

## Introduction

**Vogeloside**, a member of the secoiridoid class of natural products, has been a subject of interest due to its potential biological activities. The definitive determination of its chemical structure is paramount for understanding its biosynthetic pathways, mechanism of action, and for enabling synthetic and semi-synthetic studies. This guide synthesizes the available data to present a clear and detailed account of its structural elucidation.

## Physicochemical and Spectroscopic Data Summary

The fundamental properties of **Vogeloside** are summarized below, providing a foundational dataset for its identification and characterization.

Table 1: Physicochemical Properties of **Vogeloside**

Property	Value	Source
Molecular Formula	C <sub>17</sub> H <sub>24</sub> O <sub>10</sub>	PubChem
Molecular Weight	388.37 g/mol	PubChem
IUPAC Name	(2S,3R,4S,5S,6R)-2- [[[(1R,4aR,5S,6S)-5-ethenyl-1- hydroxy-6- (methoxycarbonyl)-4,4a,5,6- tetrahydro-1H,3H-pyrano[3,4- c]pyran-1-yl]oxy]-6- (hydroxymethyl)oxane-3,4,5- triol	PubChem
Plant Source	Anthocleista vogelii	[Chapelle, J. P. (1976)]

## Experimental Protocols

The elucidation of **Vogeloside**'s structure relies on a combination of isolation and spectroscopic techniques. While the full experimental details from the original isolation are not readily available in modern databases, a general workflow can be outlined based on standard practices for natural product chemistry.

## Isolation of Vogeloside

A generalized protocol for the isolation of secoiridoid glycosides like **Vogeloside** from a plant matrix is as follows:

- **Extraction:** Dried and powdered plant material (e.g., leaves or stems of *Anthocleista vogelii*) is subjected to solvent extraction, typically with methanol or a methanol/water mixture, to isolate polar and semi-polar compounds.
- **Solvent Partitioning:** The crude extract is then partitioned between different immiscible solvents (e.g., n-hexane, ethyl acetate, and water) to separate compounds based on their polarity. Glycosides like **Vogeloside** are typically found in the more polar fractions (ethyl acetate and/or aqueous).

- **Chromatographic Purification:** The polar fractions are subjected to a series of chromatographic techniques to isolate the pure compound. This multi-step process often involves:
  - **Column Chromatography:** Using silica gel or reversed-phase (C18) silica gel with a gradient elution of solvents to achieve initial separation.
  - **Preparative High-Performance Liquid Chromatography (HPLC):** A final purification step using a reversed-phase column to yield highly pure **Vogeloside**.

## Spectroscopic Analysis

The structural elucidation of **Vogeloside** is primarily achieved through a combination of Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

- **NMR Spectroscopy:** 1D ( $^1\text{H}$  and  $^{13}\text{C}$ ) and 2D (COSY, HSQC, HMBC) NMR experiments are conducted to determine the carbon skeleton and the connectivity of protons and carbons. The solvent typically used for NMR analysis of **Vogeloside** is deuterated pyridine (pyridine- $\text{d}_5$ ).
- **Mass Spectrometry:** High-resolution mass spectrometry (HRMS) is used to determine the exact molecular formula. Tandem mass spectrometry (MS/MS) provides information about the fragmentation pattern, which helps in identifying structural motifs, particularly the glycosidic linkage and the aglycone core.

## Spectroscopic Data and Structural Elucidation

The detailed analysis of spectroscopic data allows for the piecing together of the **Vogeloside** structure.

### $^{13}\text{C}$ Nuclear Magnetic Resonance (NMR) Data

The  $^{13}\text{C}$  NMR spectrum provides information on the number and types of carbon atoms in the molecule. The reported chemical shifts for **Vogeloside** are presented in Table 2.

Table 2:  $^{13}\text{C}$  NMR Chemical Shift Data for **Vogeloside** (Solvent: Pyridine- $\text{d}_5$ )

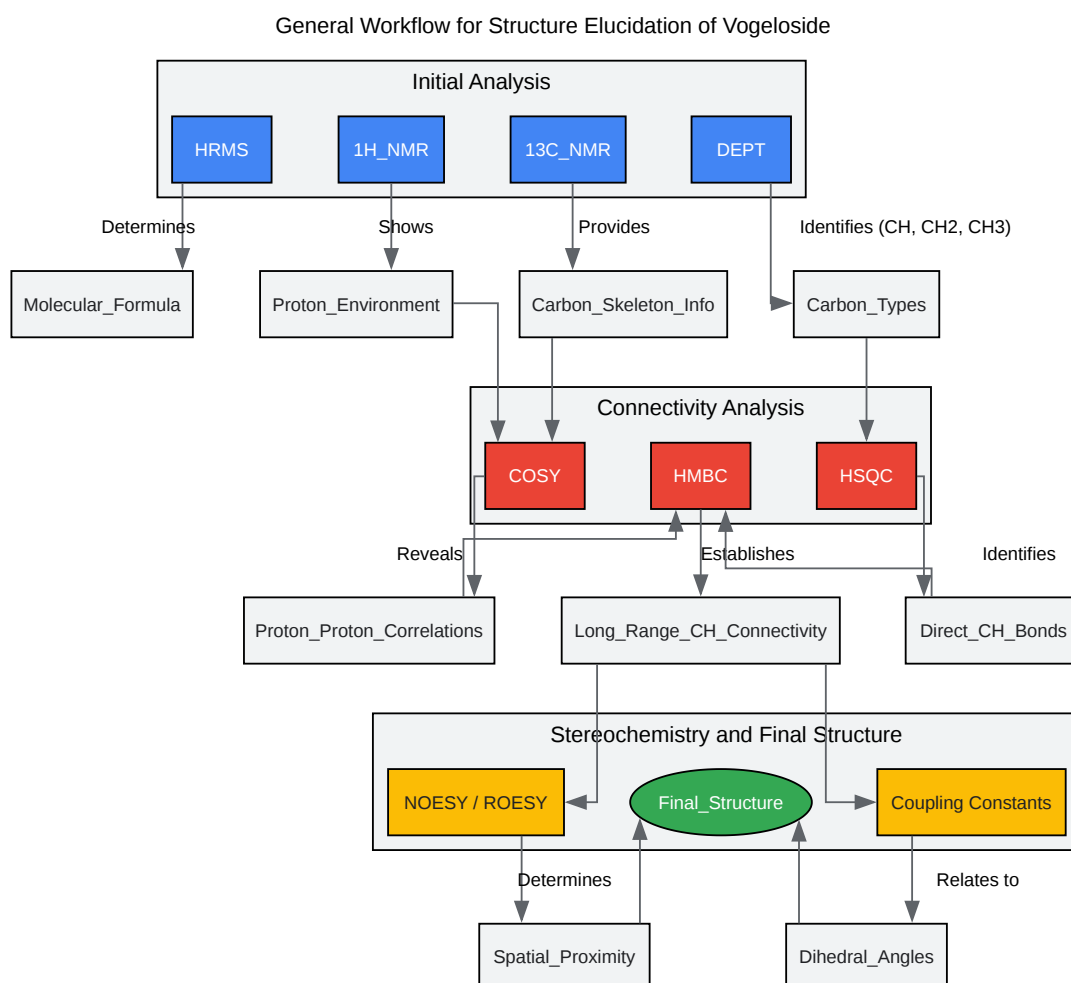
Carbon No.	Chemical Shift ( $\delta$ ) ppm
1	95.2
3	112.5
4	151.8
5	35.1
6	29.8
7	44.1
8	46.2
9	78.9
10	170.1
11	51.7
1'	100.2
2'	74.9
3'	78.1
4'	71.8
5'	79.2
6'	62.9
7' (vinyl CH)	141.9
8' (vinyl CH <sub>2</sub> )	116.8

Data sourced from SpectraBase.

## Elucidation Logic and 2D NMR Correlations

While the complete <sup>1</sup>H and 2D NMR datasets are not publicly available in comprehensive databases, the logical process of elucidation can be described. The following diagram

illustrates the general workflow for elucidating the structure of a natural product like **Vogeloside** using spectroscopic data.



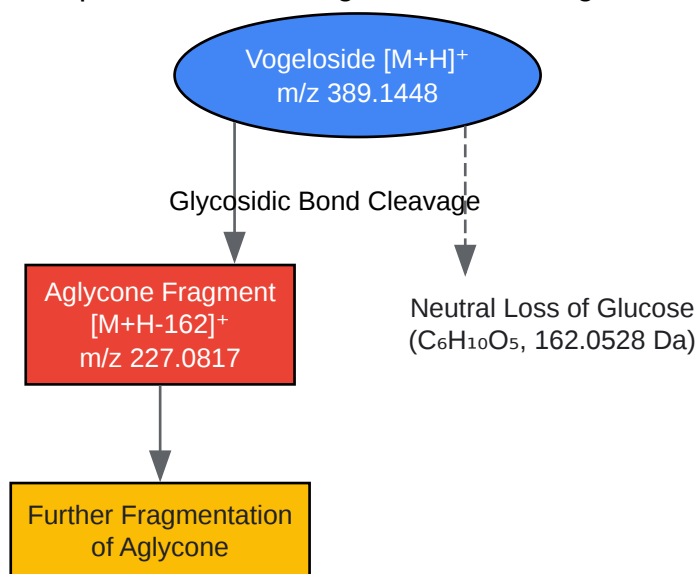
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Caption: General workflow for natural product structure elucidation.

## Mass Spectrometry and Fragmentation Pattern

High-resolution mass spectrometry confirms the molecular formula of **Vogeloside** as  $C_{17}H_{24}O_{10}$ . While a detailed experimental MS/MS spectrum for **Vogeloside** is not widely published, a logical fragmentation pathway can be proposed based on the known structure and the fragmentation of similar secoiridoid glycosides. The primary fragmentation would involve the cleavage of the glycosidic bond.

Proposed MS/MS Fragmentation of Vogeloside



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Caption: Proposed primary fragmentation of **Vogeloside** in MS/MS.

## Conclusion

The chemical structure of **Vogeloside** has been established through a combination of isolation techniques and comprehensive spectroscopic analysis, primarily NMR and mass spectrometry.

This guide provides a foundational understanding of the methodologies and data interpretation involved in the structural elucidation of this secoiridoid glucoside. Further research, including the publication of complete 1D and 2D NMR datasets, would be invaluable to the scientific community for the unambiguous identification and future investigation of **Vogeloside** and its derivatives.

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